UV-Vis Absorption Maxima of Nitro-Substituted Diphenylamine Acids

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Compound of Interest

Compound Name:	*Benzoic acid, 2-[(2-carboxyphenyl)amino]-4-nitro-*
CAS No.:	*71835-14-8*
Cat. No.:	*B13406122*

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals[1]

Executive Summary: The Chromophoric Landscape

Nitro-substituted diphenylamine acids (e.g., N-(2-nitrophenyl)anthranilic acid and its isomers) represent a critical class of compounds in dye chemistry, analytical redox indicators, and pharmaceutical intermediate synthesis.[1] Their utility hinges on their electronic absorption properties, specifically the intramolecular charge transfer (ICT) bands that shift absorption from the UV into the visible region.[1]

This guide objectively compares the UV-Vis absorption maxima (

) of these derivatives against their non-nitro and non-acidic counterparts.[1] It elucidates the competing electronic effects of the electron-withdrawing nitro group (

) and the solubilizing, yet electronically active, carboxylic acid group (

).[1]

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Theoretical Framework: Electronic Transitions

To interpret the spectra of these compounds, one must understand the interplay between the chromophore (the diphenylamine system) and its auxochromes.

- Primary Transition (

  ): The lone pair on the amine nitrogen participates in conjugation with the phenyl rings.[1]

- Intramolecular Charge Transfer (ICT): The introduction of a nitro group (strong electron acceptor) para or ortho to the amine (electron donor) creates a "push-pull" system.[1] This lowers the energy gap (

) between the HOMO and LUMO, causing a bathochromic (red) shift into the visible region (400–500 nm).[1]

- Steric Inhibition of Resonance: In ortho-substituted derivatives (e.g., 2-nitrodiphenylamine), the bulky nitro group can force the phenyl rings out of planarity.[1] This reduces conjugation, potentially causing a hypsochromic (blue) shift compared to the para-isomer, despite the inductive effect.[1]

Comparative Analysis: Absorption Maxima Data

The following table synthesizes experimental

data for key derivatives. Note the dramatic shift when the nitro group is introduced.

Table 1: Comparative UV-Vis Absorption Maxima (

)

Compound	Structure Description	(nm)	Solvent/Conditions	Electronic Feature
Diphenylamine (DPA)	Unsubstituted core	285	Ethanol	dominant; no strong ICT.[1]
Anthranilic Acid	2-Aminobenzoic acid	336	Buffer/MeOH	Carboxyl auxochrome extends conjugation slightly.[1]
2-Nitrodiphenylamine	Nitro at ortho position	438	Ethanol	Strong ICT; "Yellow" color.[1] Steric effects visible.[1]
4-Nitrodiphenylamine	Nitro at para position	400 - 406	Ethanol	Planar ICT favored; intense transition.[1]
2,4-Dinitrodiphenylamine	Di-nitro substitution	360	pH 7 (Aq.)	Competition between nitro groups; hypsochromic shift vs mono-nitro.[1]
N-(2-Nitrophenyl)anthranilic acid	Nitro + Carboxyl (ortho/ortho)	~420 - 440*	Methanol	Combined auxochromes; "Deep Yellow/Orange". [1]

*Note: Values for N-(2-nitrophenyl)anthranilic acid are derived from spectral overlaps of the 2-nitroaniline chromophore and anthranilic acid core.[1] Exact maxima are highly pH-dependent due to the carboxylate/carboxylic acid equilibrium.

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Critical Technical Insights

- The "Ortho" Effect: 2-Nitrodiphenylamine often exhibits a longer wavelength (

  nm) than the 4-isomer (

  nm) in certain solvents due to intramolecular hydrogen bonding between the nitro oxygen and the amine hydrogen, which stabilizes the excited state.[1]
- pH Sensitivity (The Acid Function): The carboxylic acid group introduces pH dependence.[1]
  - Acidic pH:

    is protonated.[1] Spectrum reflects the neutral molecule.[1][2]
  - Basic pH:

    (carboxylate) forms.[1] This is an electron-donating group (via induction/field effect), which can further alter the ICT band, typically causing a slight blue shift or intensity change compared to the acid form.[1]
- Solvatochromism: These compounds exhibit positive solvatochromism.[1] In polar solvents (e.g., DMSO, Ethanol), the highly dipolar excited state is stabilized, shifting

  to longer wavelengths compared to non-polar solvents (e.g., Hexane).[1]

Experimental Protocol: Self-Validating Measurement

To ensure reproducible data, follow this protocol designed to control for aggregation and pH artifacts.

Materials

- Analyte: Nitro-substituted diphenylamine acid (purity >98%).[1]
- Solvent: Spectroscopic grade Methanol or Ethanol.[1]
- Buffers: 0.1 M HCl (for protonated form) and 0.1 M NaOH (for anionic form).

Workflow

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- Stock Preparation: Dissolve 1.0 mg of analyte in 10 mL of solvent (approx. 0.4 mM).[1] Sonicate to ensure complete dissolution.[1]
- Baseline Correction: Fill dual cuvettes with pure solvent. Run baseline scan (200–800 nm).[1]
- Dilution Series: Prepare three working concentrations (e.g., 10

  M, 25

  M, 50

  M) to verify Beer-Lambert Law linearity.
- pH Scan (Validation Step):
  - Aliquot A: Add 10

    L of 1 M HCl.[1] Measure spectra.
  - Aliquot B: Add 10

    L of 1 M NaOH.[1] Measure spectra.
  - Observation: If

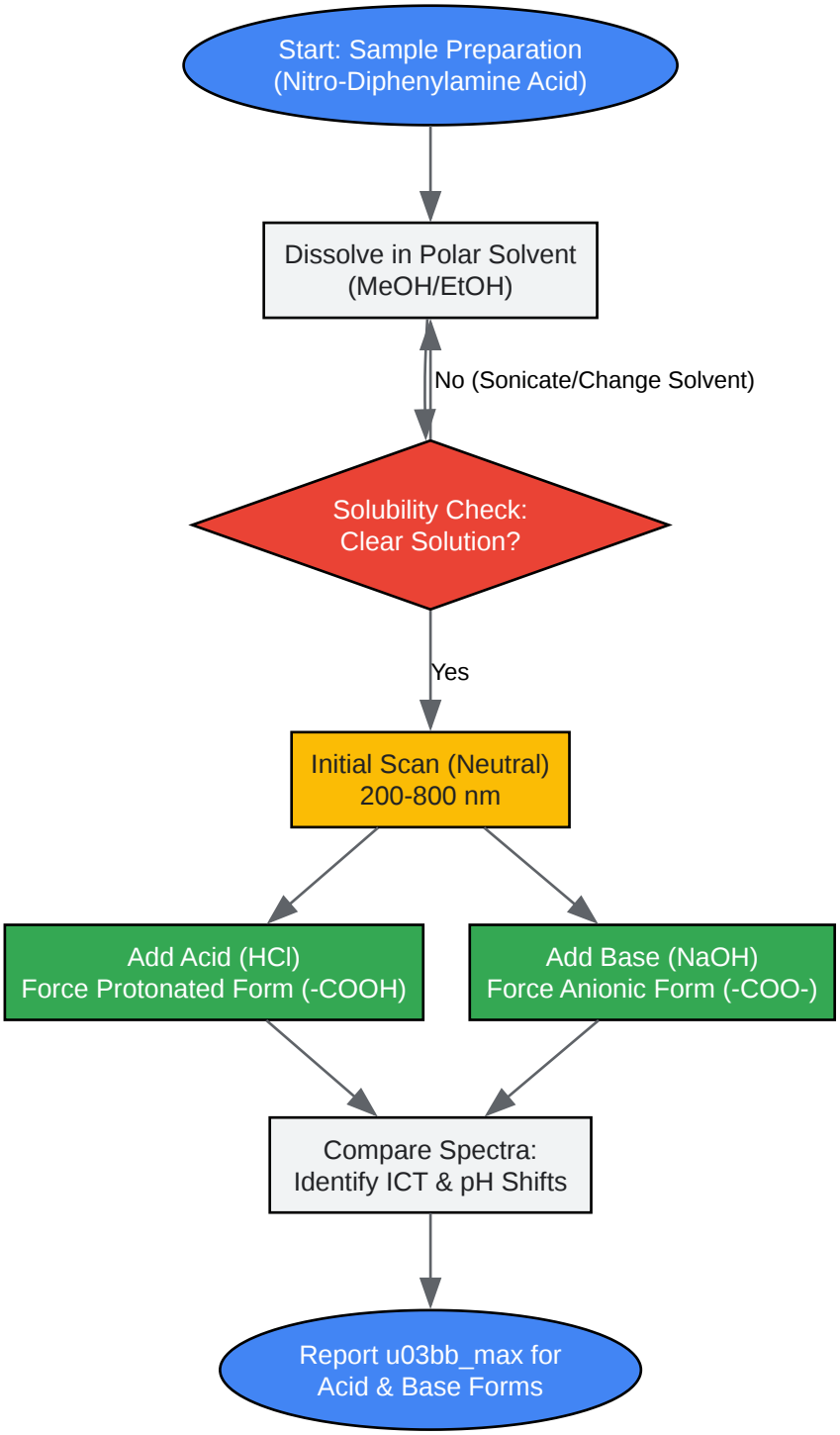
    shifts

    nm, the molecule is pH-sensitive in the working range.[1] Report the specific form (acid or anion).

Visualization: Experimental Workflow & Mechanism

The following diagram outlines the logical flow for characterizing these compounds, highlighting the decision points for solvent and pH adjustments.

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Caption: Logical workflow for characterizing pH-dependent spectral shifts in nitro-diphenylamine acids.

Applications in Drug Development

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Understanding these spectra is not merely academic.[1] In drug development:

- Impurity Profiling: Nitro-diphenylamines are often colored impurities in the synthesis of NSAIDs (like diclofenac or mefenamic acid derivatives).[1] Their distinct

  allows for selective HPLC detection at visible wavelengths (400+ nm), avoiding interference from the main drug peak (usually UV-active only).[1]

- Prodrug Design: The shift in

  upon reduction of the nitro group (to an amine) is used to monitor the activation of hypoxia-activated prodrugs.[1]

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- To cite this document: BenchChem. [UV-Vis Absorption Maxima of Nitro-Substituted Diphenylamine Acids]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13406122/docs#uv-vis-absorption-maxima-of-nitro-substituted-diphenylamine-acids]

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